

A Comparative Guide to the Radiopacity of Posterior Composite Resins

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The ability to distinguish a dental restoration from the surrounding tooth structure on a radiograph is a critical aspect of restorative dentistry. This property, known as radiopacity, is essential for the diagnosis of secondary caries, assessment of marginal integrity, and detection of voids.[1][2] This guide provides a comparative evaluation of the radiopacity of various posterior composite resins, supported by experimental data, to aid researchers and dental professionals in material selection.

All dental composites evaluated in the cited studies meet the minimum requirements set by the International Organization for Standardization (ISO) 4049, which stipulates that the radiopacity should be equal to or greater than that of the same thickness of aluminum.[1][3][4] For clinical diagnosis, a radiopacity equal to or slightly greater than enamel is often considered ideal for detecting recurrent caries.[5]

Quantitative Comparison of Radiopacity

The radiopacity of dental composites is primarily influenced by the type and concentration of inorganic filler particles.[6] Elements with high atomic numbers, such as barium, strontium, zirconium, and ytterbium, are incorporated into the filler to increase the material's ability to absorb X-rays.[3][7] The following table summarizes the radiopacity values for a range of commercially available posterior composite materials, expressed as an equivalent thickness of aluminum (mm Al).

Composite Resin	Manufacturer	Type	Radiopaque Filler Composition	Radiopacity (mm Al)
Tetric N-Ceram Bulk Fill	Ivoclar Vivadent	Bulk-fill	Barium glass, Ytterbium trifluoride	11.05[3]
Filtek One Bulk Fill	3M	Bulk-fill	Zirconia, Silica, Ytterbium trifluoride clusters	9.55[3], 3.1[7][8]
Aura Bulk Fill	SDI Limited	Bulk-fill	Not specified	9.52[3]
Opus Bulk Fill	FGM Dental Group	Bulk-fill	Silanized silicon dioxide	8.73[3]
Charisma Diamond	Kulzer	Universal	Not specified	~6.65[5]
Neo Spectra ST	Dentsply Sirona	Universal	Not specified	~6.48[5]
Venus Bulk Flow ONE	Kulzer	Bulk-fill Flowable	Not specified	>250% Al (~2.5 mm Al)[9][10]
Beautifil Bulk Flowable	Shofu	Bulk-fill Flowable	Not specified	2.96[11][12]
x-tra base bulk fill	VOCO	Bulk-fill Flowable	Not specified	2.92[11][12]
SureFil SDR Flow+	Dentsply Sirona	Bulk-fill Flowable	Strontium alumino-fluoro-silicate glass, Ytterbium fluoride	2.89[11][12]
Filtek Bulk Fill Flow	3M	Bulk-fill Flowable	Not specified	2.51[11][12]
Omnichroma	Tokuyama Dental	Universal	Not specified	Low to average[1][6]

Filtek Universal	3M	Universal	Not specified	Highest among tested universal composites[1]
Esthet-X HD	Dentsply Sirona	Micro-matrix	Barium fluoroborosilicate glass, Nanofiller silica	Average[6][13]

Note: Radiopacity values for the same material can vary between studies due to differences in experimental setups and measurement techniques.

Experimental Protocols

The evaluation of composite radiopacity generally follows a standardized laboratory protocol, adhering to ISO 4049 guidelines. A detailed summary of a typical experimental methodology is provided below.

Specimen Preparation

- **Molding:** Disc-shaped specimens of each composite material are fabricated using standardized molds, typically with a diameter of 5-10 mm and a thickness of 1-2 mm.[4][11][12][14]
- **Curing:** The composite material is placed into the mold, pressed between two glass plates to ensure a flat and uniform surface, and light-cured according to the manufacturer's instructions.[11]
- **Control Groups:** For comparison, specimens of human enamel and dentin are prepared in the same dimensions. An aluminum step wedge with varying thicknesses (e.g., 1-10 mm in 1 mm increments) is used as a calibration standard.[3][4][11][14]

Radiographic Imaging

- **Setup:** The composite specimens, enamel/dentin sections, and the aluminum step wedge are placed on a digital radiographic sensor (e.g., CCD or phosphor plate).[3][11][12][14]

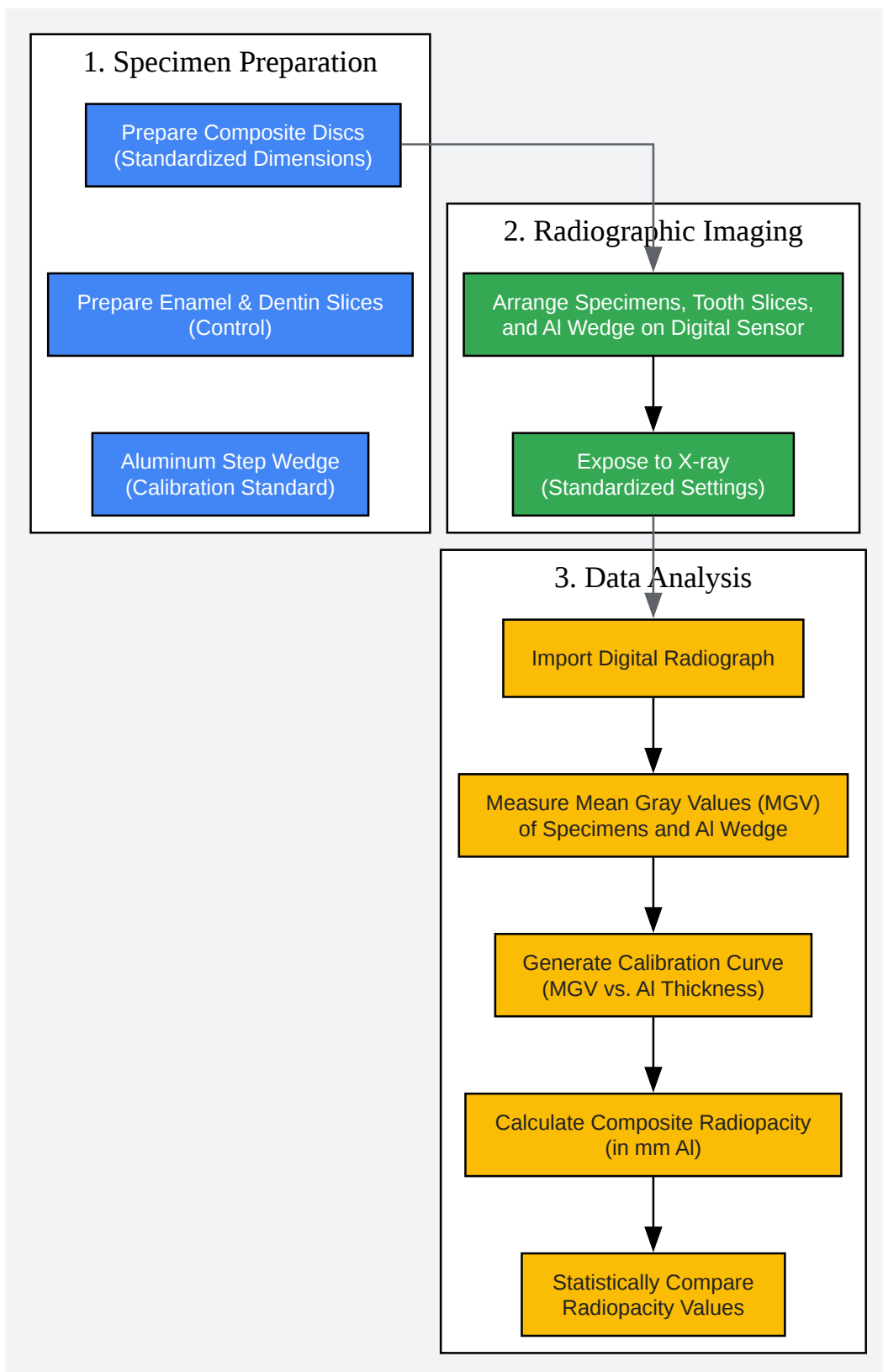
- Exposure: Radiographs are taken using a dental X-ray unit with standardized settings for kilovoltage peak (kVp), milliamperage (mA), exposure time, and source-to-sensor distance. [\[11\]](#)[\[14\]](#)

Data Analysis

- Image Processing: The digital radiographic images are imported into imaging software (e.g., ImageJ).[\[1\]](#)
- Gray Value Measurement: The mean gray value (MGV) is measured for each composite specimen, each step of the aluminum wedge, and the enamel and dentin controls.[\[3\]](#)[\[12\]](#)
- Calibration Curve: A calibration curve is generated by plotting the MGV of each step of the aluminum wedge against its known thickness.
- Radiopacity Calculation: The MGV of each composite specimen is then used to calculate its equivalent radiopacity in millimeters of aluminum (mm Al) by interpolation from the calibration curve.[\[11\]](#)[\[12\]](#)
- Statistical Analysis: Statistical tests (e.g., ANOVA) are performed to compare the radiopacity values among the different composite materials.[\[3\]](#)

Experimental Workflow Diagram

The following diagram illustrates the typical workflow for the comparative evaluation of posterior composite radiopacity.



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